

Introduction: The Significance of Substituted Phenylmorpholines

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Compound of Interest

Compound Name: 3,5-Dimethyl-2-phenylmorpholine

CAS No.: 1218345-44-8

Cat. No.: B1517766

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Substituted phenylmorpholines are a class of chemical compounds that feature a phenyl group attached to a morpholine ring. This structural motif is of significant interest in medicinal chemistry and pharmacology due to its presence in various psychoactive substances.^{[1][2]} The parent compound, 2-phenylmorpholine, is a potent norepinephrine-dopamine releasing agent.^[2] Modifications to the morpholine and phenyl rings, such as the addition of methyl groups, can significantly alter the compound's pharmacological and physicochemical properties. A notable example is Phenmetrazine (3-methyl-2-phenylmorpholine), a well-documented psychostimulant that has been used as an anorectic.^[3]

This guide focuses on a specific derivative, **3,5-Dimethyl-2-phenylmorpholine** (also known as PDM-35), providing a comprehensive overview of its known and predicted physicochemical properties.^{[1][4]} Understanding these core characteristics is fundamental for researchers in drug development, as they influence a compound's absorption, distribution, metabolism, and excretion (ADME) profile, as well as its formulation and analytical characterization. This document will delve into the structural details, known properties, and the robust analytical methodologies required for the precise characterization of this compound, providing a technical framework for its scientific investigation.

Part 1: Core Physicochemical Profile

The fundamental physicochemical properties of a compound are critical for its development and analysis. While specific experimental data for **3,5-Dimethyl-2-phenylmorpholine** is sparse in publicly accessible literature, we can compile known data for its hydrochloride salt and predict properties based on its structure and comparison with related analogs.

Chemical Structure and Identity

The structure of **3,5-Dimethyl-2-phenylmorpholine** consists of a morpholine ring substituted with a phenyl group at the 2-position and methyl groups at the 3- and 5-positions. This substitution results in multiple stereocenters, leading to the possibility of different diastereomers.

Caption: 2D Chemical Structure of **3,5-Dimethyl-2-phenylmorpholine**.

Quantitative Data Summary

The table below summarizes the available physicochemical data for **3,5-Dimethyl-2-phenylmorpholine** and its hydrochloride salt. For context, data for the closely related and well-studied compound Phenmetrazine is also included.

Property	3,5-Dimethyl-2-phenylmorpholine	3,5-Dimethyl-2-phenylmorpholine HCl	Phenmetrazine (3-Methyl-2-phenylmorpholine)
Molecular Formula	C ₁₂ H ₁₇ NO[5]	C ₁₂ H ₁₈ ClNO[6]	C ₁₁ H ₁₅ NO[7][8]
Molecular Weight	191.27 g/mol [9]	227.73 g/mol [6]	177.24 g/mol [8]
Monoisotopic Mass	191.13101 Da[5]	-	177.11536 g/mol
Melting Point	Not available	Not available	182-184 °C (fumarate salt)[3]
Boiling Point	Not available	Not available	138-140 °C at 12 mmHg[7]
Predicted XLogP	1.8[5]	-	1.4
CAS Number	1218345-44-8[4]	2126178-41-2[6]	134-49-6[7]
PubChem CID	43367115[4]	-	4762[7]

Part 2: Synthesis and Characterization Protocols

The synthesis and characterization of **3,5-Dimethyl-2-phenylmorpholine** require precise and validated methodologies. This section outlines the general synthetic approaches and detailed analytical protocols for its identification, quantification, and property determination.

Synthetic Approach

The synthesis of substituted phenylmorpholines often involves the cyclization of an appropriate aminoalcohol precursor.[10] A general approach for preparing C-3 analogues of dimethyl-2-phenylmorpholines involves reacting a (2-bromoalkyl)phenyl ketone with a suitable aminoalcohol to form a morpholinol.[10] This intermediate can then undergo hydride reduction and subsequent cyclization to yield the desired morpholine structure.[10] A patent for related 2-phenyl-3,5-dimethylmorpholine derivatives describes their preparation, which can serve as a foundational reference for synthetic strategies.[11]

Analytical Characterization Workflow

A robust analytical workflow is essential to confirm the identity, purity, and physicochemical properties of the synthesized compound. This typically involves a combination of chromatographic and spectroscopic techniques.



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Caption: General analytical workflow for the characterization of a novel substituted phenylmorpholine.

Detailed Experimental Protocol: GC-MS Analysis

Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful technique for the separation, identification, and quantification of volatile and semi-volatile compounds like morpholine derivatives.^{[12][13][14]} The following protocol is adapted from established methods for morpholine analysis and is suitable for the characterization of **3,5-Dimethyl-2-phenylmorpholine**.^{[12][14]}

Rationale: The direct analysis of morpholines can be challenging due to their polarity. Derivatization is often employed to increase volatility and improve chromatographic performance.^{[12][14]} However, for a substituted, less polar compound like **3,5-Dimethyl-2-phenylmorpholine**, direct injection may be feasible. The mass spectrometer provides definitive structural information for identification.

Step-by-Step Methodology:

- Sample Preparation:
 - Accurately weigh and dissolve the synthesized compound in a suitable volatile solvent (e.g., methanol or dichloromethane) to a concentration of 1 mg/mL to create a stock solution.
 - Prepare a series of dilutions from the stock solution for calibration (e.g., 1-100 µg/mL).
- Instrumentation:
 - Gas Chromatograph: Agilent 7890A GC or equivalent.^[12]
 - Mass Spectrometer: Agilent 5975C MSD or equivalent.^[12]
- Chromatographic Conditions:
 - Injection Volume: 1 µL.^[12]
 - Injector Temperature: 250 °C.^[12]
 - Split Ratio: 10:1 or as optimized.

- Carrier Gas: Helium at a constant flow rate of 1.0-2.0 mL/min.[\[12\]](#)
- Oven Temperature Program:
 - Initial temperature: 100 °C, hold for 2 minutes.
 - Ramp to 280 °C at 15 °C/min.
 - Hold at 280 °C for 5 minutes.[\[12\]](#) (This program should be optimized based on the retention time of the specific analyte).
- Mass Spectrometer Conditions:
 - Ionization Mode: Electron Impact (EI) at 70 eV.[\[12\]](#)
 - MS Source Temperature: 230 °C.[\[12\]](#)
 - MS Quadrupole Temperature: 150 °C.[\[12\]](#)
 - Transfer Line Temperature: 280 °C.[\[12\]](#)
 - Scan Range: m/z 40-400.
- Data Analysis:
 - Identify the peak corresponding to **3,5-Dimethyl-2-phenylmorpholine** based on its retention time.
 - Confirm identity by comparing the acquired mass spectrum with the theoretical fragmentation pattern. The molecular ion (M⁺) at m/z 191.13 should be observable.
 - Quantify the compound by integrating the peak area and using the calibration curve generated from the standards.

Part 3: Advanced Protocols and Considerations

Protocol: Determination of Aqueous Solubility

Rationale: Aqueous solubility is a critical parameter influencing bioavailability. The shake-flask method (OECD Guideline 105) is a standard and reliable approach for its determination.

Step-by-Step Methodology:

- Preparation: Add an excess amount of **3,5-Dimethyl-2-phenylmorpholine** to a known volume of purified water (or a relevant buffer system, e.g., PBS pH 7.4) in a sealed flask.
- Equilibration: Agitate the flask at a constant temperature (e.g., 25 °C or 37 °C) for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: Allow the mixture to stand, or centrifuge/filter to separate the undissolved solid from the saturated solution.
- Quantification: Analyze the concentration of the dissolved compound in the clear supernatant using a validated analytical method, such as HPLC-UV or LC-MS.
- Calculation: The determined concentration represents the aqueous solubility of the compound under the specified conditions.

Considerations for pKa Determination

The pKa value, which describes the acidity or basicity of a compound, is crucial for predicting its behavior in physiological environments. As a secondary amine, the morpholine nitrogen of **3,5-Dimethyl-2-phenylmorpholine** is basic. The pKa can be determined experimentally using methods such as:

- Potentiometric Titration: This involves titrating a solution of the compound with a strong acid or base and monitoring the pH change. The pKa is determined from the midpoint of the titration curve.
- UV-Metric Titration: This method is suitable for compounds with a chromophore close to the ionizable center. The absorbance spectrum of the compound will change with pH, and the pKa can be calculated from these changes.

Conclusion

3,5-Dimethyl-2-phenylmorpholine is a substituted phenylmorpholine with potential applications in pharmacological research. This guide has provided a consolidated overview of its core physicochemical properties, drawing from available data and established knowledge of related compounds. The detailed analytical protocols for GC-MS and other characterization techniques offer a robust framework for scientists and researchers to validate synthesis, confirm identity, and determine the critical properties that will govern the compound's behavior in both experimental and developmental settings. As with any novel compound, rigorous experimental determination of these properties is a prerequisite for further investigation.

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